

How to dissolve and store Galectin-8N-IN-2 for experiments

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Compound of Interest

Compound Name: Galectin-8N-IN-2

Cat. No.: B15611755

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Application Notes and Protocols for Galectin-8N-IN-2

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **Galectin-8N-IN-2**, a selective inhibitor of the N-terminal carbohydrate recognition domain of Galectin-8 (Galectin-8N). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Introduction

Galectin-8 is a tandem-repeat galectin involved in a variety of cellular processes, including cell adhesion, signaling, immune responses, and autophagy.^{[1][2][3]} Its biological functions are mediated through its two distinct carbohydrate recognition domains (CRDs), the N-terminal (Galectin-8N) and C-terminal (Galectin-8C) domains, which can act independently or cooperatively.^{[4][5][6]} Galectin-8N exhibits a unique binding preference for sialylated and sulfated glycans.^{[1][7][8][9][10]} **Galectin-8N-IN-2** is a small molecule inhibitor designed to selectively target Galectin-8N, making it a valuable tool for investigating the specific roles of this domain in various physiological and pathological processes.

Product Information

Parameter	Value	Reference
Compound Name	Galectin-8N-IN-2	[11]
Target	Galectin-8N	[11]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[12][13]
Recommended Stock Solution Concentration	10-50 mM in 100% DMSO	[13][14]
Storage of Solid Compound	-20°C for up to 3 years	[12][13]
Storage of Stock Solution (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[12][13]
Final Assay DMSO Concentration	<0.5% (v/v) to avoid cytotoxicity	[12][15]

Experimental Protocols

Preparation of a Concentrated Stock Solution

It is recommended to prepare a high-concentration stock solution of **Galectin-8N-IN-2** in a water-miscible organic solvent, with Dimethyl Sulfoxide (DMSO) being the most common choice.[12][15]

Materials:

- **Galectin-8N-IN-2** (solid powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial containing the solid **Galectin-8N-IN-2** to ensure all the powder is at the bottom.[\[12\]](#)
- Solvent Addition: To prepare a 10 mM stock solution, add the appropriate volume of 100% DMSO to the vial. For example, to make 1 mL of a 10 mM stock solution from 5 mg of **Galectin-8N-IN-2** with a molecular weight of 500 g/mol , you would add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If the compound does not dissolve readily, brief sonication in a water bath or gentle warming (not exceeding 40°C) may aid in dissolution.[\[12\]](#)[\[16\]](#) Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[\[12\]](#)
- Storage: Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[13\]](#) The solid powder should be stored at -20°C.[\[12\]](#)[\[13\]](#)

Preparation of Working Solutions

The concentrated stock solution must be diluted to the final desired concentration in the appropriate aqueous experimental buffer or cell culture medium.

Materials:

- Concentrated stock solution of **Galectin-8N-IN-2** in DMSO
- Experimental buffer (e.g., PBS) or cell culture medium
- Sterile dilution tubes

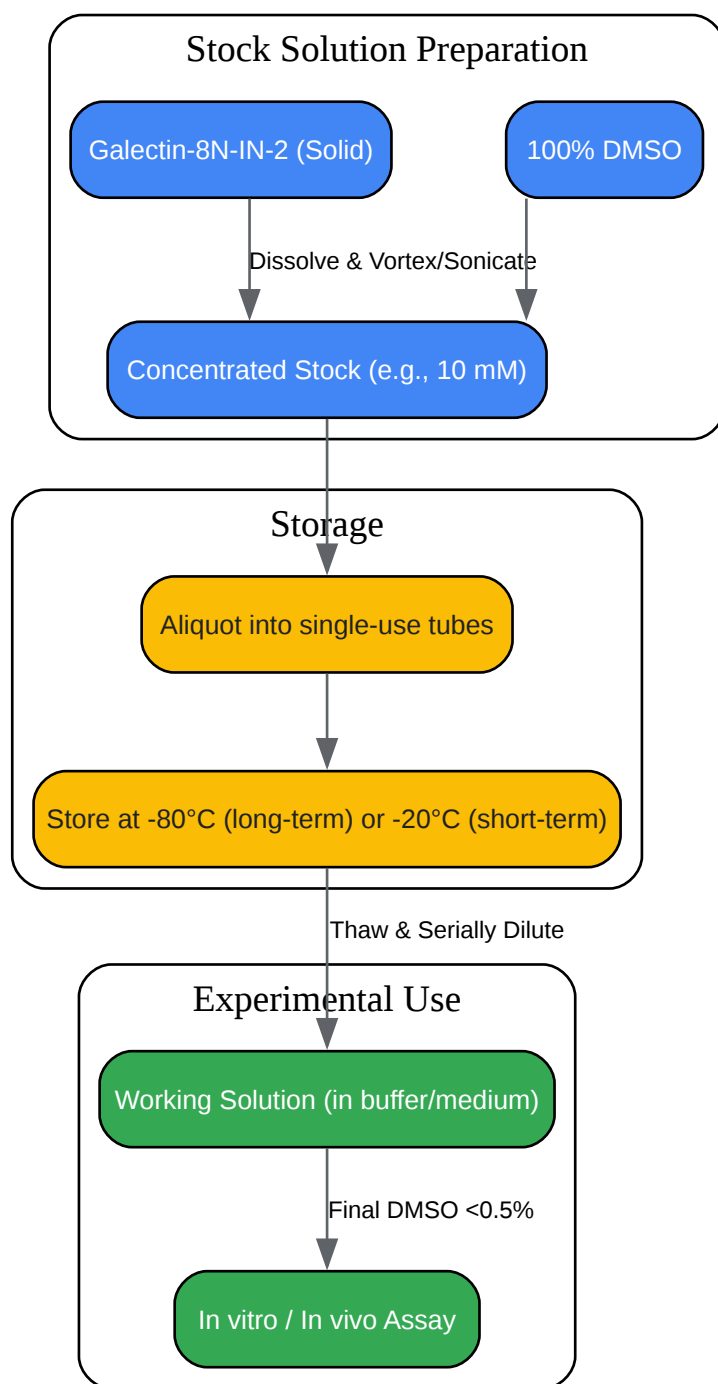
Procedure:

- Thawing: Thaw a single aliquot of the concentrated stock solution at room temperature.

- **Serial Dilution:** Perform serial dilutions of the stock solution into your aqueous experimental medium to achieve the desired final concentration. It is crucial to add the DMSO stock solution to the aqueous medium and mix immediately and thoroughly to prevent precipitation.[\[16\]](#)
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in your assay is below 0.5% (v/v), as higher concentrations can be toxic to cells and may affect experimental outcomes.[\[12\]](#)[\[15\]](#) Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Solubility Check:** After dilution, visually inspect the working solution for any signs of precipitation. If precipitation occurs, you may need to lower the final concentration, try a different dilution strategy, or consider the use of solubilizing agents like Tween-20 or Pluronic F-68, ensuring they are compatible with your assay.[\[16\]](#)[\[17\]](#)

Visualizations

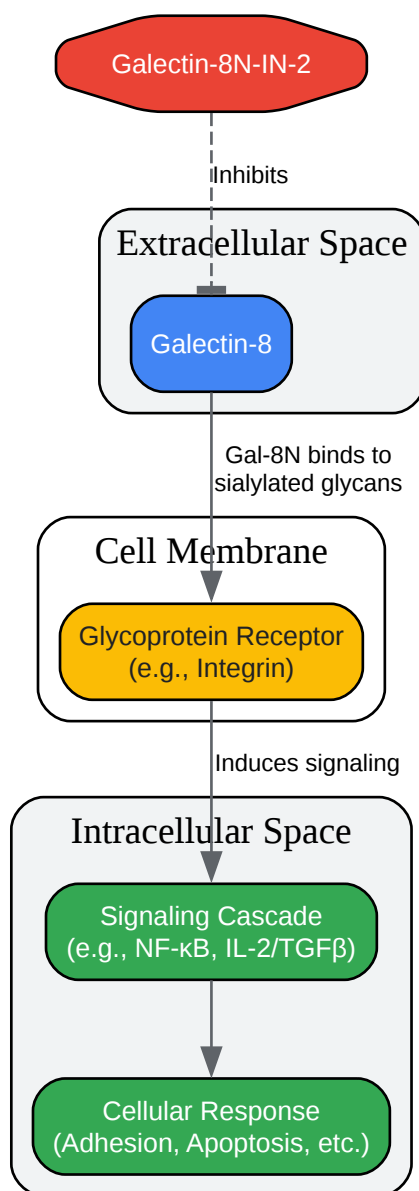
Experimental Workflow



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Caption: Workflow for dissolving, storing, and using **Galectin-8N-IN-2**.

Galectin-8 Signaling and Inhibition



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Caption: Inhibition of Galectin-8N signaling by **Galectin-8N-IN-2**.

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